

Application Notes and Protocols for FR901463 in an In Vitro Splicing Assay

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Compound of Interest

Compound Name: FR901463

Cat. No.: B15589788

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for an in vitro splicing assay to evaluate the inhibitory activity of **FR901463**, a potent anti-tumor natural product that targets the spliceosome. The information herein is curated for professionals in biomedical research and drug development seeking to investigate the effects of small molecules on pre-mRNA splicing.

Introduction

Pre-mRNA splicing is a fundamental step in eukaryotic gene expression, where non-coding introns are removed, and coding exons are ligated to form mature messenger RNA (mRNA). This process is carried out by a large and dynamic ribonucleoprotein machine, the spliceosome. The SF3B1 protein, a core component of the U2 small nuclear ribonucleoprotein (snRNP), plays a critical role in the recognition of the branch point sequence within the intron, an early and essential step in spliceosome assembly.

FR901463 and its analogs are natural products that have been identified as potent inhibitors of the spliceosome.[1] These molecules target the SF3B1 subunit of the SF3b complex, thereby interfering with the splicing process.[2] This inhibition of splicing leads to cell cycle arrest and apoptosis in cancer cells, making SF3B1 an attractive target for anti-cancer drug development.

The in vitro splicing assay described here provides a robust and sensitive method to quantify the inhibitory effect of compounds like **FR901463** on the splicing machinery. This cell-free system utilizes a radiolabeled pre-mRNA substrate and a splicing-competent nuclear extract, typically derived from HeLa cells.[\[3\]](#)

Data Presentation

The inhibitory activity of SF3B1 modulators can be quantified by determining the half-maximal inhibitory concentration (IC50) in an in vitro splicing assay. The following table summarizes the reported IC50 values for compounds related to **FR901463**, providing a reference for the expected potency of this class of inhibitors.

Compound	Target	Assay System	pre-mRNA Substrate	IC50	Reference
Pladienolide B	SF3B1	HeLa Nuclear Extract	Adenovirus Major Late (AdML)	0.1 μ M	[3]
Herboxidiene	SF3B1	HeLa Nuclear Extract	Adenovirus Major Late (AdML)	0.1 μ M	[3]
Spliceostatin A	SF3B1	HeLa Nuclear Extract	Not Specified	~20 nM	[3]

Experimental Protocols

This section details the methodology for performing an in vitro splicing assay to assess the activity of **FR901463**.

Preparation of Radiolabeled pre-mRNA Substrate

A commonly used pre-mRNA substrate for in vitro splicing assays is derived from the adenovirus major late (AdML) transcript.[\[3\]](#)[\[4\]](#)

- **In Vitro Transcription:** The AdML pre-mRNA is synthesized by in vitro runoff transcription using a linearized plasmid template containing the AdML gene under the control of a T7 or

SP6 RNA polymerase promoter.

- Radiolabeling: To enable visualization of the splicing products, the pre-mRNA is internally labeled with $[\alpha\text{-}^{32}\text{P}]\text{UTP}$ during the transcription reaction.[\[3\]](#)
- Capping: The pre-mRNA should be capped at the 5' end with a G(5')ppp(5')G cap analog to ensure efficient splicing.[\[3\]](#)
- Purification: The full-length radiolabeled pre-mRNA is purified from the transcription reaction by denaturing polyacrylamide gel electrophoresis (PAGE) followed by elution and ethanol precipitation.[\[5\]](#)

In Vitro Splicing Reaction

The splicing reaction is performed by incubating the radiolabeled pre-mRNA substrate with a splicing-competent HeLa cell nuclear extract in the presence of **FR901463** or a vehicle control (e.g., DMSO).[\[3\]](#)[\[6\]](#)

- Reaction Mixture: A typical 25 μL splicing reaction contains the following components:[\[3\]](#)[\[6\]](#)
 - 50% (v/v) HeLa Nuclear Extract
 - 10 nM ^{32}P -labeled AdML pre-mRNA
 - 1 mM ATP
 - 20 mM Creatine Phosphate
 - 2 mM Magnesium Acetate
 - 60 mM Potassium Glutamate
 - 0.05 mg/mL tRNA
 - **FR901463** at desired concentrations (e.g., a serial dilution from 1 nM to 10 μM) or DMSO vehicle control.

- Incubation: The reactions are incubated at 30°C for a time course, typically ranging from 30 to 120 minutes.[6]

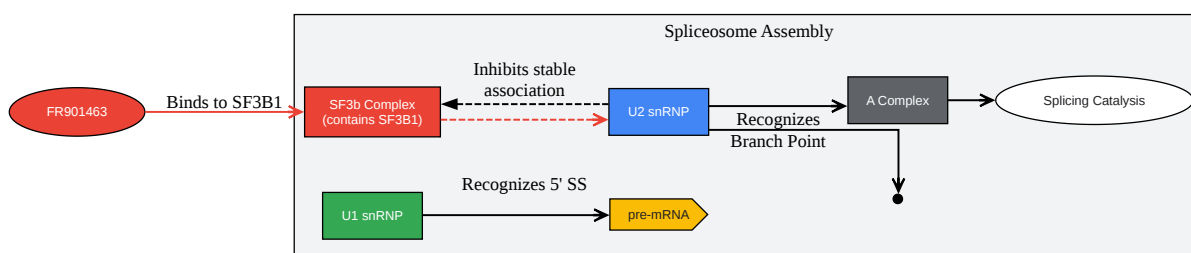
RNA Extraction and Analysis

Following incubation, the RNA is extracted from the splicing reaction and analyzed to visualize the pre-mRNA, splicing intermediates, and the final spliced mRNA product.

- Proteinase K Digestion: The reaction is stopped by the addition of a buffer containing Proteinase K to digest the proteins in the nuclear extract.[6]
- Phenol:Chloroform Extraction: The RNA is then purified by extraction with phenol:chloroform:isoamyl alcohol followed by ethanol precipitation.[5]
- Denaturing PAGE: The purified RNA is resolved on a 15% denaturing polyacrylamide gel containing urea.[3]
- Autoradiography and Quantification: The gel is dried and exposed to a phosphor screen or X-ray film to visualize the radiolabeled RNA species. The bands corresponding to the pre-mRNA and spliced mRNA are quantified using densitometry software. Splicing efficiency is calculated as the ratio of mRNA to the total of pre-mRNA and mRNA.[3]

Visualizations

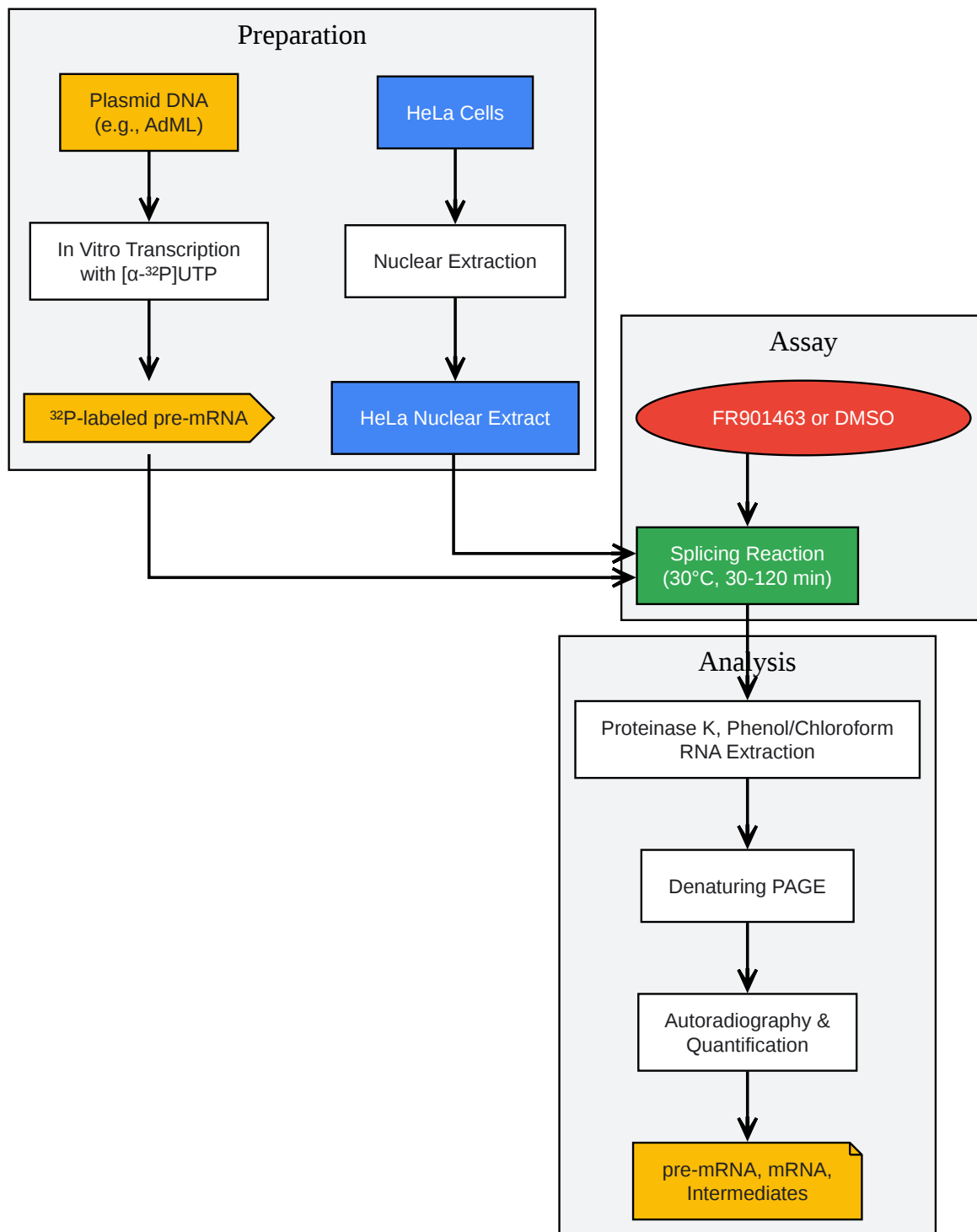
Mechanism of Action of FR901463



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Caption: **FR901463** binds to SF3B1, inhibiting U2 snRNP's stable association with the branch point.

In Vitro Splicing Assay Workflow



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Caption: Workflow for the **FR901463** in vitro splicing assay.

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